

Solubility of 2-Bromopentane in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Bromopentane

Cat. No.: B028208

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Abstract

This technical guide provides a comprehensive overview of the solubility of **2-bromopentane** in various organic solvents. Due to a lack of specific quantitative data in publicly available literature, this document focuses on the qualitative solubility profile of **2-bromopentane**, grounded in the principles of solvent-solute interactions. Furthermore, this guide presents a detailed, generalized experimental protocol for the precise determination of its solubility, enabling researchers to generate accurate data for specific applications. Visual aids in the form of diagrams illustrating experimental workflows and the factors influencing solubility are also provided to enhance understanding.

Introduction

2-Bromopentane ($C_5H_{11}Br$) is a halogenated alkane commonly utilized as an intermediate in organic synthesis, including the development of pharmaceutical compounds. Its reactivity, reaction kinetics, and purification are significantly influenced by its solubility in various organic solvents. A thorough understanding of its solubility is, therefore, crucial for process optimization, reaction design, and the formulation of drug products. This guide aims to consolidate the available qualitative information and provide a practical framework for the quantitative determination of **2-bromopentane**'s solubility.

Physicochemical Properties of 2-Bromopentane

A foundational understanding of **2-bromopentane**'s physical and chemical properties is essential for predicting its solubility behavior.

Property	Value
Molecular Formula	C ₅ H ₁₁ Br
Molecular Weight	151.04 g/mol
Appearance	Colorless to yellow-colored liquid with a strong odor. ^[1]
Boiling Point	116-117 °C
Density	~1.223 g/mL at 25 °C
Polarity	Largely nonpolar with a slight polar character due to the C-Br bond. ^[2]

Qualitative Solubility Profile

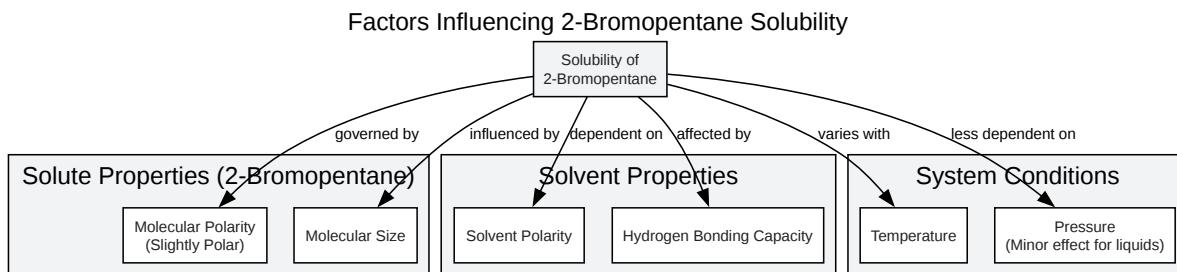
The principle of "like dissolves like" is the primary determinant of **2-bromopentane**'s solubility. As a largely nonpolar molecule, it is expected to be soluble in nonpolar organic solvents and less soluble in polar solvents. While precise quantitative data is not readily available in the cited literature, the following table summarizes the qualitative solubility based on recurring mentions in chemical databases and guides.

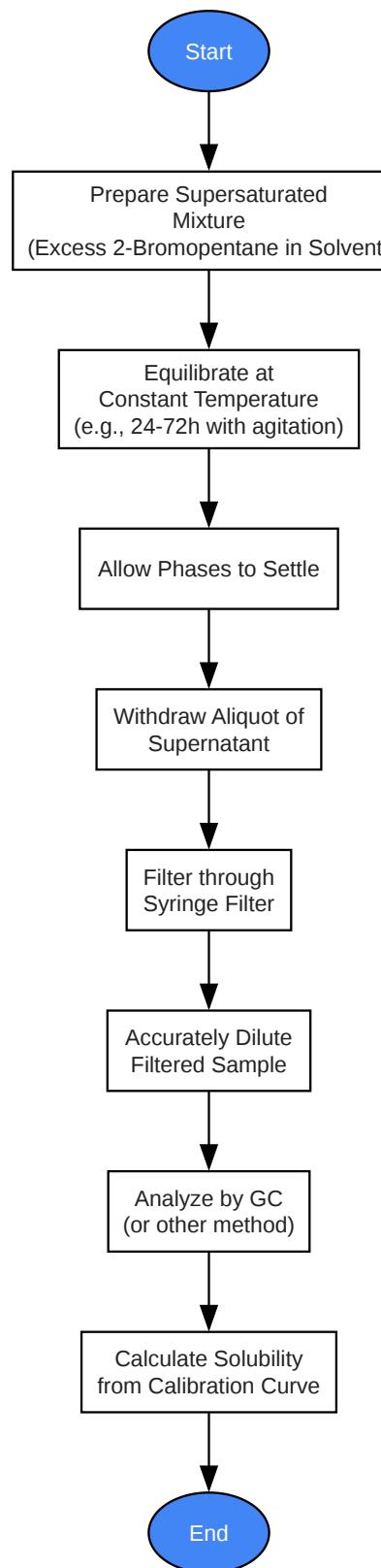
Table 1: Qualitative Solubility of **2-bromopentane** in Common Organic Solvents

Solvent Class	Solvent	Qualitative Solubility/Miscibility
Nonpolar	Hexane	Soluble[2]
Diethyl Ether	Soluble[2]	
Polar Aprotic	Chloroform	Soluble[2][3]
Ethyl Acetate	Slightly Soluble[3]	
Polar Protic	Methanol	Slightly Soluble[3]
Ethanol	Soluble (used as a solvent for reactions)[4][5][6]	
Aqueous	Water	Insoluble/Very low solubility[1][2][7][8][9]

Factors Influencing Solubility

Several factors govern the solubility of **2-bromopentane** in organic solvents. Understanding these can aid in solvent selection and the interpretation of experimental results.





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